

Comparative Guide to 4-Chloro-2-fluorophenylacetic Acid Analytical Standards

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Compound of Interest

Compound Name: 4-Chloro-2-fluorophenylacetic acid

Cat. No.: B066691

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of a high-purity **4-Chloro-2-fluorophenylacetic acid** analytical standard with a common alternative. The information presented is designed to assist researchers in making informed decisions when selecting a standard for critical analytical applications, such as chromatographic analysis and impurity profiling in drug development.

Product Performance Comparison

The selection of an appropriate analytical standard is paramount for achieving accurate and reproducible results. Here, we compare a certified reference material (CRM) of **4-Chloro-2-fluorophenylacetic acid** (Standard A) with a commercially available, lower-grade alternative (Alternative B). The key differentiators lie in their certified purity, impurity profiles, and the extent of characterization provided.

Data Presentation

A summary of the quantitative data from the Certificate of Analysis for each standard is presented below for a direct comparison.

Parameter	Standard A (Certificate of Analysis)	Alternative B (Typical Specifications)
Purity (by HPLC)	99.8%	≥98.0%
Identity (IR, NMR, MS)	Conforms to structure	Conforms to structure
Melting Point	113-115 °C	112-116 °C
Water Content (Karl Fischer)	0.05%	<0.5%
Residual Solvents	<0.1%	Not specified
Inorganic Impurities	<0.1%	Not specified
Lot Number	A12345	B67890
Expiry Date	December 2028	December 2026

Experimental Protocols

The following High-Performance Liquid Chromatography (HPLC) method was employed to determine the purity of the **4-Chloro-2-fluorophenylacetic acid** standards.

1. Instrumentation:

- HPLC system with a UV detector.

2. Chromatographic Conditions:

- Column: C18 reversed-phase column (4.6 x 250 mm, 5 µm)
- Mobile Phase: Acetonitrile and water (50:50) with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Column Temperature: 30 °C

3. Standard and Sample Preparation:

- Standard Solution: Accurately weigh and dissolve the **4-Chloro-2-fluorophenylacetic acid** standard in the mobile phase to a final concentration of 0.1 mg/mL.
- Sample Solution: Prepare the sample solution in the same manner as the standard solution.

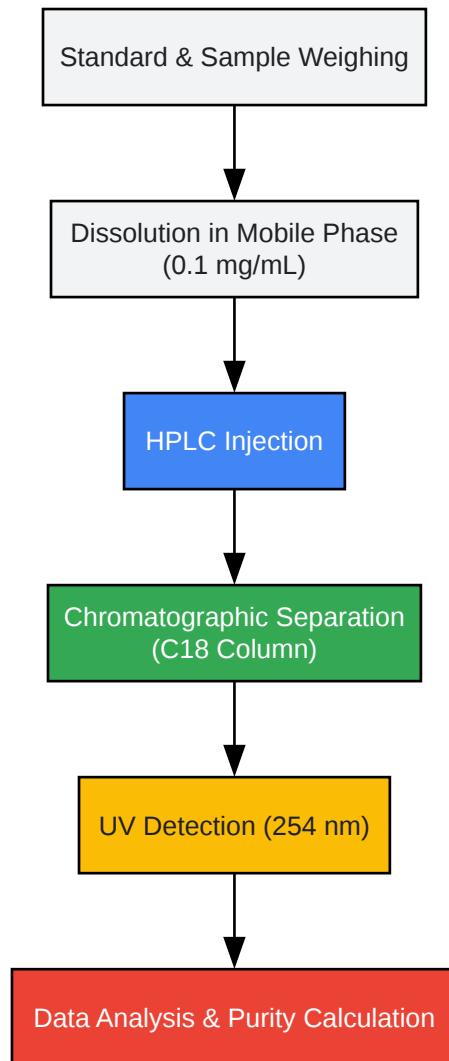
4. Analysis:

- Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- The purity is calculated based on the area percentage of the main peak.

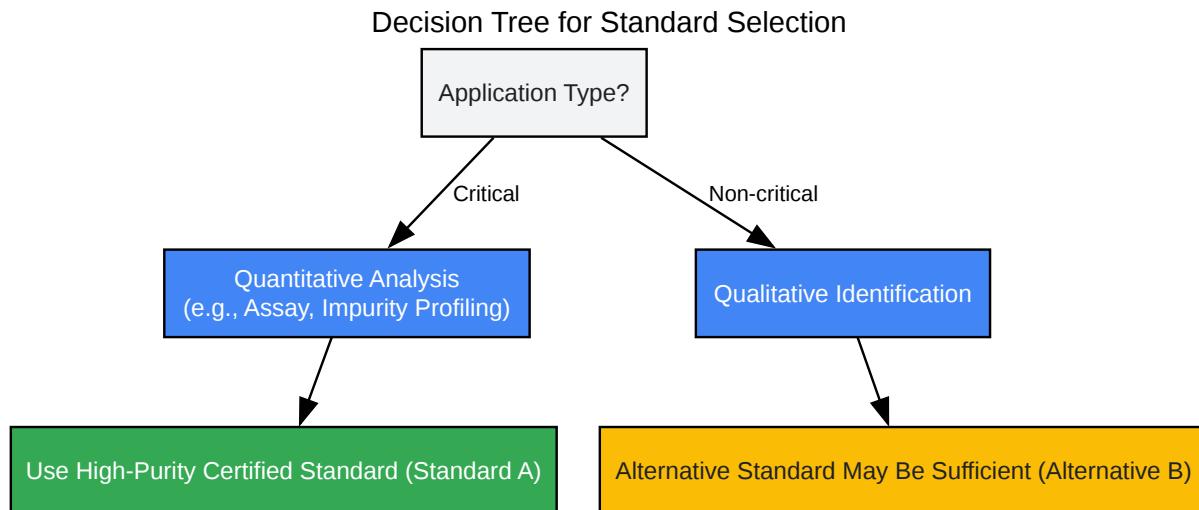
Mandatory Visualizations

The following diagrams illustrate the experimental workflow and a logical relationship relevant to the analysis of the **4-Chloro-2-fluorophenylacetic acid** standard.

Experimental Workflow for Purity Analysis

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Caption: Workflow for HPLC Purity Analysis.



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Caption: Standard Selection Decision Tree.

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